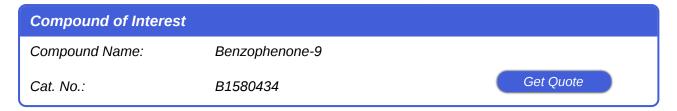


Application Notes and Protocols: Formulation of Broad-Spectrum Sunscreens Using Benzophenone-9

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzophenone-9 (Disodium 2,2'-dihydroxy-4,4'-dimethoxy-5,5'-disulfobenzophenone) is a water-soluble chemical sunscreen agent that provides protection against both UVA and UVB radiation.[1][2] As a member of the benzophenone family, it functions by absorbing UV radiation and dissipating it as heat, thereby preventing the harmful effects of sun exposure on the skin, including sunburn and premature aging.[3][4] Its water solubility makes it a versatile ingredient for a variety of cosmetic formulations, particularly in the aqueous phase of emulsions.[1]

These application notes provide a comprehensive guide to formulating broad-spectrum sunscreens using **Benzophenone-9**, including its physicochemical properties, formulation guidelines, and detailed experimental protocols for performance evaluation.

Physicochemical Properties of Benzophenone-9

A summary of the key physicochemical properties of **Benzophenone-9** is presented in the table below.



Property	Value	Reference(s)
INCI Name	Benzophenone-9	[3]
Chemical Name	Disodium 2,2'-dihydroxy-4,4'-dimethoxy-5,5'-disulfobenzophenone	[5]
CAS Number	76656-36-5	[5]
Molecular Formula	C15H12Na2O11S2	[1]
Appearance	Light yellow crystalline powder	[6]
Solubility	Soluble in water	[1]
UV Absorption Range	270-340 nm	[6][7]

Formulation of Broad-Spectrum Sunscreens with Benzophenone-9

Achieving broad-spectrum protection requires a combination of UV filters that cover both the UVA and UVB regions of the electromagnetic spectrum. **Benzophenone-9**, with its absorption in the UVA and UVB ranges, is a valuable component in such formulations.[2]

General Formulation Guidelines:

- Typical Use Level: The recommended use level of Benzophenone-9 in cosmetic
 formulations typically ranges from 0.1% to 5%.[1] The exact concentration will depend on the
 desired Sun Protection Factor (SPF), the presence of other UV filters, and regional
 regulatory limits.
- Combination with Other UV Filters: To achieve high SPF values and comprehensive broadspectrum protection, Benzophenone-9 is almost always used in combination with other UV filters.
 - For enhanced UVB protection: Combine with filters like Octyl Methoxycinnamate,
 Homosalate, and Octisalate.



- For enhanced UVA protection: Combine with filters like Avobenzone (Butyl Methoxydibenzoylmethane) and Zinc Oxide.
- Photostability: The photostability of the entire formulation is critical. Some UV filters can be
 degraded by UV exposure, reducing the efficacy of the sunscreen. While specific
 photostability data for Benzophenone-9 is not readily available in the public domain, it is
 known that certain combinations of filters can enhance or decrease photostability. For
 instance, Octocrylene is often used to stabilize the photolabile UVA filter Avobenzone.[8] It is
 crucial to evaluate the photostability of the final formulation.
- pH of the Formulation: As a water-soluble ingredient, the pH of the formulation can influence the stability and efficacy of **Benzophenone-9**. It is recommended to maintain the pH of the final formulation within a range specified by the supplier.
- Incorporation: **Benzophenone-9** is typically added to the water phase of an emulsion during the formulation process.

Example Formulation: Broad-Spectrum Sunscreen Lotion (SPF 30)

The following is a representative, not a definitive, formulation. Formulators should conduct their own stability and efficacy testing.



Phase	Ingredient (INCI Name)	Function	% w/w
A	Deionized Water	Solvent	q.s. to 100
Glycerin	Humectant	3.00	_
Disodium EDTA	Chelating Agent	0.10	_
Benzophenone-9	UV Filter	2.00	_
В	Octyl Methoxycinnamate	UV Filter (UVB)	7.50
Octocrylene	UV Filter (UVB) & Photostabilizer	5.00	
Butyl Methoxydibenzoylmet hane	UV Filter (UVA)	3.00	_
Cetearyl Alcohol	Emulsifier, Thickener	2.50	
Glyceryl Stearate	Emulsifier	2.00	_
C12-15 Alkyl Benzoate	Emollient	5.00	
С	Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00
Fragrance	Fragrance	0.20	

Manufacturing Procedure:

- Heat Phase A to 75-80°C with gentle stirring until all ingredients are dissolved.
- In a separate vessel, heat Phase B to 75-80°C with stirring until all ingredients are melted and the phase is uniform.
- Add Phase B to Phase A under homogenization. Homogenize for 3-5 minutes.



- · Begin cooling the emulsion while stirring.
- At 40°C, add the ingredients of Phase C.
- Continue stirring until the lotion reaches room temperature.
- Adjust pH if necessary.

Experimental Protocols for Performance Evaluation

To validate the efficacy of a broad-spectrum sunscreen formulation, two key in vitro tests are essential: the Sun Protection Factor (SPF) test and the Broad-Spectrum (UVA/UVB) protection test.

In Vitro Sun Protection Factor (SPF) Determination

This protocol is based on the principles of UV spectrophotometry on a thin film of sunscreen applied to a substrate.

Objective: To determine the in vitro SPF of a sunscreen formulation.

Materials:

- UV-Vis Spectrophotometer with an integrating sphere.
- Polymethylmethacrylate (PMMA) plates with a roughened surface.[9][10][11]
- Positive displacement pipette or syringe.
- Finger cots or gloves.
- Reference sunscreen with a known SPF.

Procedure:

- Substrate Preparation: Ensure PMMA plates are clean and dry.
- Sample Application: Apply the sunscreen product to the PMMA plate at a concentration of 1.0 to 2.0 mg/cm².[12] Distribute the product evenly across the plate using a gloved finger



with a specific, consistent spreading motion to create a uniform film.

- Drying: Allow the film to dry in the dark at room temperature for at least 15 minutes.
- Spectrophotometric Measurement:
 - Place a blank (untreated) PMMA plate in the spectrophotometer to record a baseline.
 - Measure the absorbance of the sunscreen-treated plate at 1 nm intervals from 290 nm to 400 nm.[13] At least three separate measurements on different areas of the plate should be taken and averaged.
- SPF Calculation: The SPF is calculated using the following equation:

Where:

- \circ E(λ) is the erythemal action spectrum.
- \circ I(λ) is the spectral irradiance of the UV source.
- T(λ) is the spectral transmittance of the sunscreen film.
- The integration is performed from 290 to 400 nm.

Data Presentation:

Formulation	Mean In Vitro SPF	Standard Deviation
Example Sunscreen Lotion	[Insert Value]	[Insert Value]
Reference Sunscreen	[Insert Value]	[Insert Value]

In Vitro Broad-Spectrum (UVA/UVB) Protection Assessment (Critical Wavelength Method)

This protocol determines the broad-spectrum efficacy of a sunscreen by calculating the critical wavelength (λc), as outlined in various international standards.[11][14][15]



Objective: To determine the critical wavelength of a sunscreen formulation to substantiate a "broad-spectrum" claim.

Materials:

- Same as for the In Vitro SPF Determination protocol.
- A solar simulator for pre-irradiation of the sample.

Procedure:

- Sample Preparation and Application: Prepare the sample on the PMMA plate as described in the in vitro SPF protocol.
- Pre-irradiation: Expose the sunscreen-treated plate to a controlled dose of UV radiation from a solar simulator to account for the photostability of the UV filters.[12] The irradiation dose is typically calculated based on the expected UVA protection factor.
- Spectrophotometric Measurement: After pre-irradiation, measure the absorbance of the sunscreen film from 290 nm to 400 nm at 1 nm intervals.
- Critical Wavelength (λc) Calculation: The critical wavelength is the wavelength at which the integral of the spectral absorbance curve, starting from 290 nm, is 90% of the integral of the absorbance curve from 290 nm to 400 nm.[11][12]

The equation is as follows:

Where $A(\lambda)$ is the absorbance at wavelength λ .

Data Presentation:

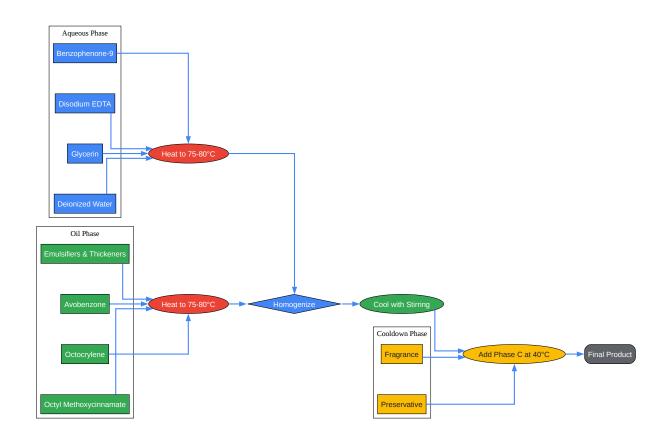
Formulation	Mean Critical Wavelength (nm)	Standard Deviation	Broad-Spectrum Claim Met (≥ 370 nm)?
Example Sunscreen Lotion	[Insert Value]	[Insert Value]	[Yes/No]



A critical wavelength of 370 nm or greater is generally required to label a product as "broad-spectrum."[11][16]

Mandatory Visualizations

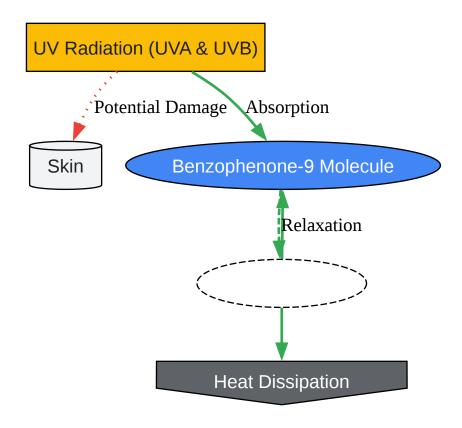




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Caption: Sunscreen formulation workflow.

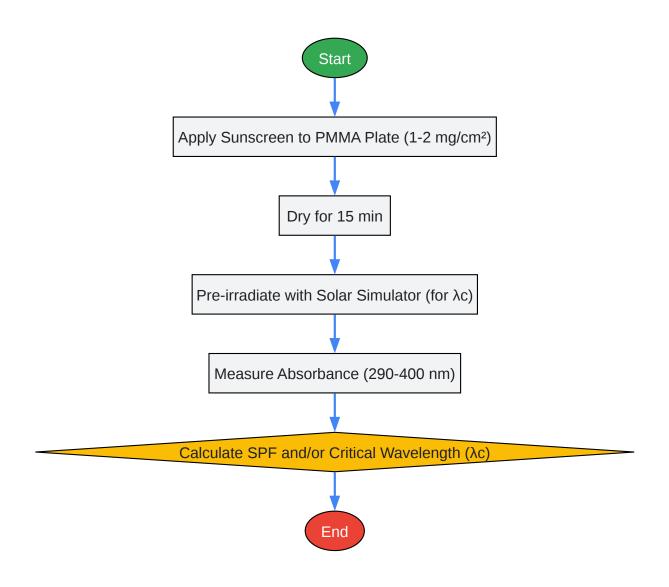




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Caption: UV absorption by Benzophenone-9.





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Caption: In vitro sunscreen testing workflow.

Safety and Regulatory Considerations

The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of **Benzophenone-9** and concluded that it is safe for use in cosmetics.[3] However, it is important to note that regulatory landscapes are continuously evolving. For example, the parent compound, benzophenone, has faced increased scrutiny and restrictions in some regions.[17]



Formulators must stay informed about the current regulatory status of **Benzophenone-9** in their target markets.

Conclusion

Benzophenone-9 is a valuable water-soluble UV filter for the formulation of broad-spectrum sunscreens. By understanding its properties and following systematic formulation and testing protocols, researchers and formulators can develop effective and stable sunscreen products. The in vitro methods described provide reliable means to assess product performance, ensuring that products meet efficacy claims and regulatory requirements. As with any cosmetic ingredient, it is imperative to consult with suppliers for the most up-to-date technical and safety information.

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